

# Comprehensive Safety and Application Guide: 4-Bromo-2-nitrophenoxyacetic Acid

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## Compound of Interest

Compound Name: 4-Bromo-2-nitrophenoxyacetic acid  
Cat. No.: B7841344

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## Executive Summary & Registry Clarification

In drug discovery and organic synthesis, **4-Bromo-2-nitrophenoxyacetic acid** serves as a highly functionalized building block, primarily utilized in the construction of biologically active benzoxazine scaffolds.

Critical Registry Discrepancy: Researchers and procurement systems frequently query this compound under CAS 7063-24-3 due to historical cross-linking errors in aggregate chemical databases. However, authoritative chemical registries confirm that CAS 7063-24-3 accurately corresponds to Sodium 2-(4-nitrophenyl)acetate[1],[2]. The correct, verified registry number for **4-Bromo-2-nitrophenoxyacetic acid** is CAS 128627-49-6[3].

To ensure scientific integrity, this technical guide focuses on the physicochemical properties, safety data sheet (SDS) protocols, and synthetic utility of the brominated free acid (CAS 128627-49-6)[3],[4], while providing comparative data for the commonly confused sodium salt.

## Physicochemical Profiling

Understanding the structural properties of **4-Bromo-2-nitrophenoxyacetic acid** is essential for predicting its reactivity and defining safe handling parameters. The presence of the heavy bromine atom increases the molecule's lipophilicity, while the nitro group acts as a strong electron-withdrawing moiety, increasing the acidity of the carboxylic acid tail.

**Table 1: Primary Compound Data (CAS 128627-49-6)**

Property	Value
Chemical Name	4-Bromo-2-nitrophenoxyacetic acid
CAS Registry Number	128627-49-6
Molecular Formula	C8H6BrNO5
Molecular Weight	276.04 g/mol
SMILES String	OC(=O)COC1=C(C=C(C=C1)Br)=O
Physical Form	Solid

**Table 2: Cross-Reference Compound Data (CAS 7063-24-3)**

Property	Value
Chemical Name	Sodium 2-(4-nitrophenyl)acetate
CAS Registry Number	7063-24-3
Molecular Formula	C8H6NNaO4
Molecular Weight	203.13 g/mol

## Hazard Identification & Toxicology (SDS Core)

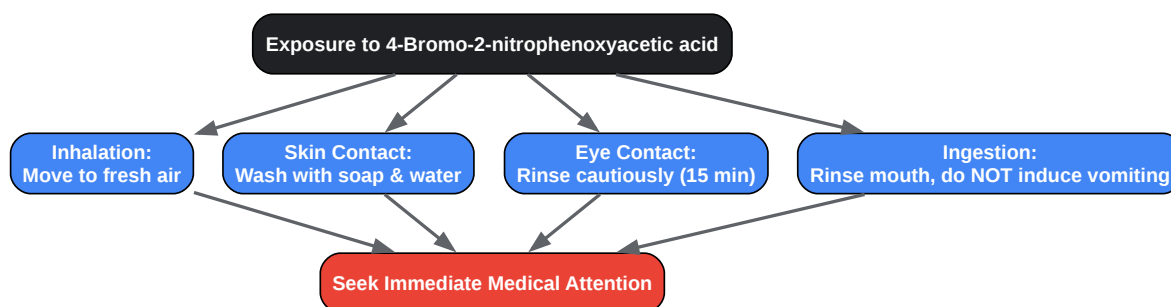
Both **4-Bromo-2-nitrophenoxyacetic acid** and Sodium 2-(4-nitrophenyl)acetate share similar acute toxicity profiles driven by the nitroaromatic pharmacophore[4],[1]. The following GHS classifications dictate the mandatory safety protocols.

**Table 3: GHS Hazard Classification & Precautionary Statements**

Hazard Class	Hazard Statement	Precautionary Protocol
Acute Toxicity (Oral)	H302: Harmful if swallowed	P264: Wash skin thoroughly after handling
Skin Corrosion/Irritation	H315: Causes skin irritation	P280: Wear protective gloves/eye protection
Serious Eye Damage	H319: Causes serious eye irritation	P305+P351+P338: Rinse cautiously with water
STOT (Single Exposure)	H335: May cause respiratory irritation	P261: Avoid breathing dust/fumes/gas

## Mechanistic Toxicology

The primary hazard of **4-Bromo-2-nitrophenoxyacetic acid** stems from its dual-functional nature. The lipophilic brominated aromatic ring facilitates rapid dermal penetration, bypassing the stratum corneum. Once absorbed, the nitro group can induce oxidative stress via enzymatic reduction to reactive nitroso intermediates. Consequently, strict adherence to barrier protection is non-negotiable[4].



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Fig 1: Standardized emergency response workflow for **4-bromo-2-nitrophenoxyacetic acid** exposure.

## Experimental Workflows & Handling Protocols

To ensure a self-validating safety system, the following standard operating procedure (SOP) integrates causality into every step, ensuring researchers understand why a precaution is taken, rather than just what to do.

### Step-by-Step Methodology: Safe Handling & Decontamination

#### Step 1: Environmental Preparation & PPE Verification

- Action: Don nitrile gloves (minimum 0.11 mm thickness), safety goggles with side shields, and a flame-resistant lab coat. Operate exclusively within a Class II Type A2 biological safety cabinet or a certified chemical fume hood.
- Causality: The fume hood mitigates the inhalation risks of aerosolized dust particles (H335). Nitrile provides a robust chemical barrier against the compound's lipophilic dermal absorption profile (H315)[4].

#### Step 2: Reagent Dispensing & Weighing

- Action: Use anti-static weighing boats and spatulas. Ground all analytical balances.
- Causality: While stable under standard conditions, nitroaromatic compounds possess inherent energetic potential. Preventing static buildup ensures the solid material does not disperse erratically or ignite under localized thermal shock[4].

#### Step 3: Self-Validating Decontamination

- Action: Post-handling, wash all contacted surfaces (spatulas, balance pans) with a 5% sodium bicarbonate ( ) aqueous solution, followed by an ethanol wipe.
- Causality: The carboxylic acid moiety reacts with the weak base (

) to form a highly water-soluble sodium salt. This acid-base neutralization ensures complete removal of the compound from surfaces. Self-Validation: A pH strip applied to the final rinse water will confirm the absence of residual acidic compound.

#### Step 4: Waste Segregation

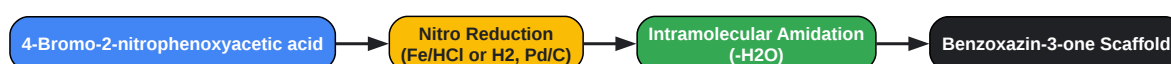
- Action: Dispose of all solid and liquid waste in designated halogenated organic waste containers.
- Causality: The presence of the aryl bromide classifies this as halogenated waste. Mixing it with non-halogenated streams (like acetone or amines) can lead to violent cross-reactions or regulatory non-compliance during waste incineration.

## Synthetic Applications & Mechanistic Pathways

In medicinal chemistry, **4-Bromo-2-nitrophenoxyacetic acid** is highly prized as a precursor for synthesizing 1,4-benzoxazin-3-one derivatives. These heterocyclic scaffolds are privileged structures found in numerous neuroprotective and anti-bacterial agents.

### The Benzoxazinone Cyclization Workflow

- Nitro Reduction: The synthesis begins with the reduction of the ortho-nitro group to an aniline derivative. This is typically achieved via catalytic hydrogenation (Pd/C, ) or Béchamp reduction (Fe/HCl).
- Intramolecular Amidation: The newly formed nucleophilic aniline spontaneously attacks the adjacent carboxylic acid (or its activated ester), releasing water and closing the 6-membered morpholine-like ring.
- Cross-Coupling Utility: The retained bromine atom at the 7-position of the resulting scaffold serves as an ideal handle for downstream Suzuki-Miyaura or Buchwald-Hartwig cross-coupling reactions, allowing for rapid library generation.



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Fig 2: Synthetic conversion of **4-bromo-2-nitrophenoxyacetic acid** to a benzoxazin-3-one scaffold.

## References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 12675775, Sodium (4-nitrophenyl)acetate." PubChem. Available at:[\[Link\]](#)

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## Sources

- 1. Sodium 2-(4-nitrophenyl)acetate | 7063-24-3 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. Sodium (4-nitrophenyl)acetate | C<sub>8</sub>H<sub>6</sub>NNaO<sub>4</sub> | CID 12675775 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. 128627-49-6|4-Bromo-2-nitrophenoxyacetic acid|BLD Pharm [[bldpharm.com](https://www.bldpharm.com)]
- 4. [combi-blocks.com](https://www.combi-blocks.com) [[combi-blocks.com](https://www.combi-blocks.com)]
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